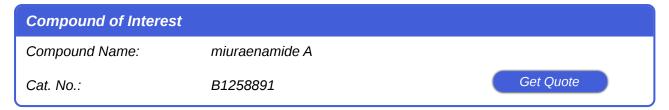


Application of Miuraenamide A in Cell Migration Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Miuraenamide A is a cyclodepsipeptide antibiotic isolated from the myxobacterium Paraliomixa miuraensis. It has garnered significant interest in cell biology as a potent stabilizer of actin filaments.[1][2] Unlike actin-destabilizing agents, Miuraenamide A promotes actin polymerization and stabilization, making it a valuable tool for investigating cellular processes that are highly dependent on cytoskeletal dynamics, such as cell migration.[3][4][5] Cell migration is fundamental to numerous physiological and pathological processes, including embryonic development, immune responses, wound healing, and cancer metastasis.[2][6][7] Miuraenamide A offers a reliable alternative to other actin stabilizers like jasplakinolide for dissecting the role of actin dynamics in these events.[1]

Mechanism of Action

Miuraenamide A functions by binding to filamentous actin (F-actin), shifting the conformation of F-actin monomers.[1] This conformational change is thought to block the binding site for cofilin, an actin-depolymerizing factor. The inhibition of cofilin binding leads to a decreased rate of actin filament depolymerization, resulting in longer and more stable actin filaments.[1] This stabilization of the actin cytoskeleton has profound effects on cellular architecture and function, including cell adhesion, spreading, and motility.[3][4] Specifically, treatment with Miuraenamide A has been shown to increase the number of focal adhesions while decreasing their individual



size.[1][8] These alterations in focal adhesions can lead to reduced adhesion energy and force, which in turn impacts adhesion-based cell migration.[1]

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- To cite this document: BenchChem. [Application of Miuraenamide A in Cell Migration Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1258891#application-of-miuraenamide-a-in-cell-migration-assays]

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